

4-Amino-3-ethylbenzonitrile safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Amino-3-ethylbenzonitrile

Cat. No.: B064667

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A Technical Guide to the Safe Handling of 4-Amino-3-ethylbenzonitrile

Authored for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the safety protocols and handling precautions for **4-Amino-3-ethylbenzonitrile**. As a crucial intermediate in various synthetic pathways, a thorough understanding of its toxicological profile and associated risks is paramount for ensuring laboratory safety and experimental integrity. This guide moves beyond a standard safety data sheet (SDS) to explain the causality behind safety recommendations, empowering researchers to work with this compound confidently and securely.

Compound Identification and Physicochemical Properties

4-Amino-3-ethylbenzonitrile is a substituted aromatic nitrile. Its physical and chemical characteristics are foundational to understanding its behavior and potential hazards in a laboratory setting.

Property	Value	Source(s)
CAS Number	170230-87-2	[1] [2]
Molecular Formula	C ₉ H ₁₀ N ₂	[1] [2]
Molecular Weight	146.19 g/mol	[1] [2]
IUPAC Name	4-amino-3-ethylbenzonitrile	[1]
Synonyms	4-Cyano-2-ethylaniline, 3-ethyl-4-aminobenzonitrile	[1] [2]
Appearance	Solid, white to pale yellow crystalline powder	[3]
Melting Point	60°C to 66°C	[2]

Hazard Analysis and Toxicological Profile

The primary risks associated with **4-Amino-3-ethylbenzonitrile** stem from its acute toxicity.

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for understanding these hazards.[\[1\]](#)

Hazard Class	GHS Code	Description	Source(s)
Acute Toxicity, Dermal	H311	Toxic in contact with skin	[1] [2]
Acute Toxicity, Oral	H301 / H302	Toxic or Harmful if swallowed	[1]
Acute Toxicity, Inhalation	-	Harmful if inhaled	[2]
Skin Corrosion/Irritation	H315	Causes skin irritation	[1]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[4] [5]
Specific Target Organ Toxicity	STOT SE 3	May cause respiratory irritation	[1]

Signal Word: Danger[\[1\]](#)

Mechanistic Insights and Causality

- Acute Toxicity: The high acute toxicity, particularly via dermal and oral routes, is a significant concern. The nitrile functional group (-C≡N) in related compounds can sometimes be metabolized to release cyanide, a potent inhibitor of cellular respiration. While this has not been definitively established for this specific molecule, it is a prudent assumption that informs the stringent handling requirements. Benzonitrile itself is not metabolized to cyanide, but substitutions on the ring can alter metabolic pathways.[\[6\]](#) The amino group's presence may also contribute to toxicity; for instance, the related compound 4-aminobenzonitrile is known to be a methemoglobin former, which can lead to cyanosis (a bluish discoloration of the skin due to oxygen deprivation in the blood).[\[3\]](#) This potential for disrupting oxygen transport underscores the need for immediate medical attention following any significant exposure.
- Irritation: As a primary amine and aromatic compound, it can act as a skin and eye irritant. Prolonged contact can defat the skin, leading to dermatitis. Direct contact with the eyes can cause serious irritation and potential damage.[\[1\]](#)[\[4\]](#)

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is critical. The hierarchy of controls dictates that engineering and administrative controls should be the primary defense, with PPE serving as the final barrier.

Engineering Controls

- Chemical Fume Hood: All weighing and handling of solid **4-Amino-3-ethylbenzonitrile**, as well as any reactions involving it, must be conducted inside a certified chemical fume hood. This is non-negotiable and serves to prevent inhalation of fine dust particles and any potential vapors.
- Ventilation: The laboratory should be well-ventilated with a minimum of 6-12 air changes per hour to prevent the accumulation of contaminants.
- Safety Stations: Ensure immediate access to a fully functional safety shower and eyewash station.[\[3\]](#)

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical for preventing dermal, ocular, and respiratory exposure.

Protection Type	Specification	Rationale and Best Practices	Source(s)
Hand Protection	Nitrile gloves (minimum 5-mil thickness)	<p>Nitrile provides good splash protection against many chemicals.^[7]</p> <p>However, it is crucial to understand that thin disposable gloves offer a contact barrier only and must be discarded immediately upon contamination.</p> <p>[7][8] For prolonged tasks, consider double-gloving or using thicker, chemical-resistant gloves.^[9] Never reuse disposable gloves.</p>	[7][10]
Eye Protection	Chemical splash goggles	<p>Standard safety glasses are insufficient. Goggles that form a seal around the eyes are required to protect against dust particles and splashes.</p>	[3][11]
Face Protection	Full-face shield (in addition to goggles)	<p>A face shield should be worn during procedures with a high risk of splashing or vigorous reaction, such as when transferring large quantities or working</p>	[11]

with the material under pressure.

Body Protection**Flame-resistant laboratory coat**

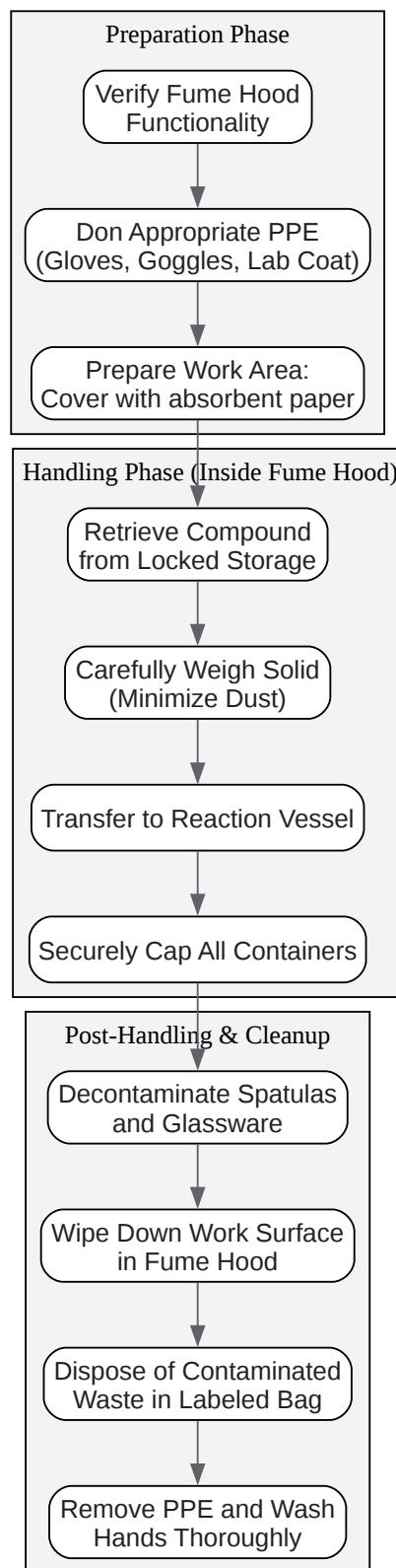
A lab coat, fully buttoned with sleeves down, is mandatory to protect skin and clothing from contamination.

[\[3\]](#)**Respiratory****NIOSH-approved respirator**

A respirator may be necessary if engineering controls are insufficient or during a large-scale spill cleanup. A respiratory protection program that meets OSHA standards must be in place.[\[3\]](#)

Standard Operating Procedures for Safe Handling

Adherence to a strict, self-validating protocol is essential for minimizing risk. The following workflow outlines the key steps for safely handling **4-Amino-3-ethylbenzonitrile** in a laboratory setting.



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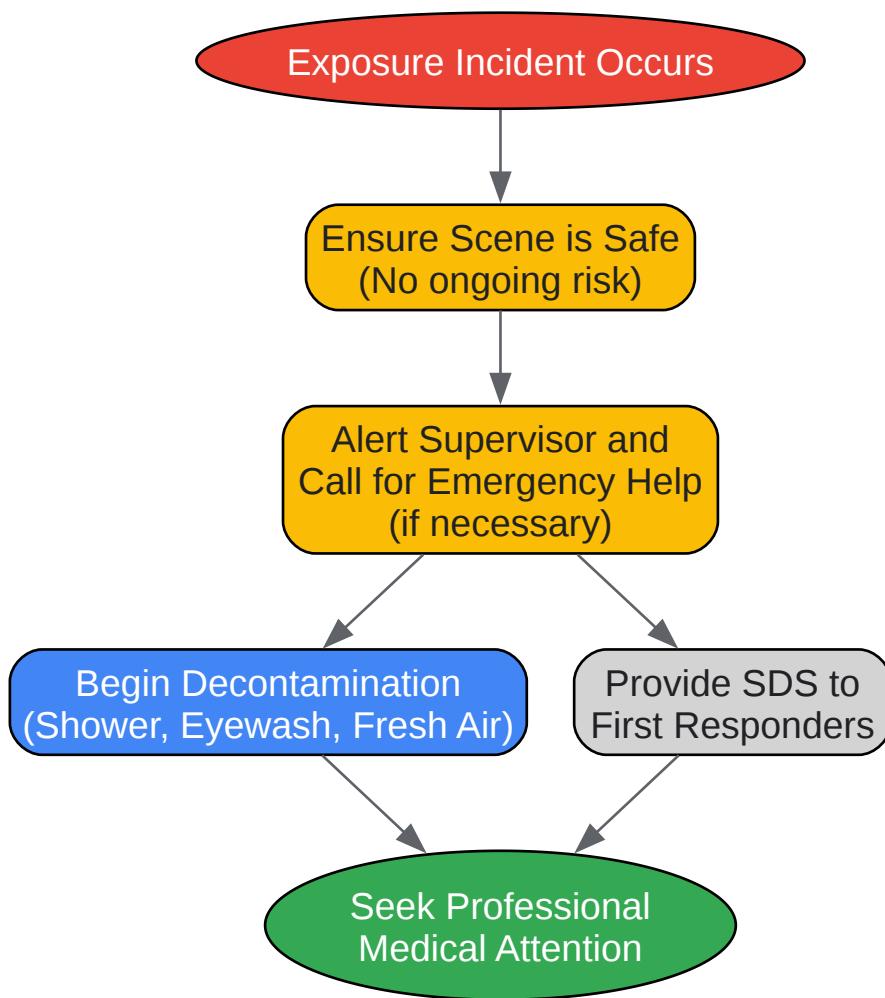
Caption: Standard workflow for handling **4-Amino-3-ethylbenzonitrile**.

Emergency Response Protocols

Preparedness is key to mitigating the consequences of an accidental exposure or spill. All personnel must be familiar with these procedures before beginning work.

Exposure Response

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[3]
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes, using a safety shower if necessary. Seek immediate medical attention.[3][5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes in an eyewash station, holding the eyelids open. Seek immediate medical attention.[3][5]
- Ingestion: If the person is conscious and alert, rinse their mouth and have them drink 2-4 cups of water or milk. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]



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Caption: General emergency response flowchart for chemical exposure.

Spill Response

- Small Spill (in a fume hood): Wearing appropriate PPE, gently cover the spill with an absorbent material (e.g., vermiculite or sand). Scoop the material into a labeled, sealed container for hazardous waste disposal. Decontaminate the area with an appropriate solvent.
- Large Spill (outside a fume hood): Evacuate the immediate area. Alert laboratory personnel and your institution's environmental health and safety (EHS) department. Prevent entry into the area. A trained emergency response team should handle the cleanup.

Storage, Waste Management, and Transportation

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[3][5]
- The storage area should be secure and accessible only to authorized personnel (i.e., store locked up).[5][12]
- Store away from incompatible materials, particularly strong oxidizing agents.[13]

Waste Disposal

- All waste contaminated with **4-Amino-3-ethylbenzonitrile**, including empty containers, absorbent materials, and used PPE, must be collected in a clearly labeled, sealed container for hazardous waste.
- Disposal must be handled by a licensed waste disposal company in accordance with all local, state, and federal regulations.[5] Do not dispose of down the drain.

Transportation

This material is regulated for transport due to its toxicity.

Regulation	Value	Source(s)
UN Number	UN3439	[2][14][15]
Proper Shipping Name	NITRILES, SOLID, TOXIC, N.O.S.	[2][14][15]
Transport Hazard Class	6.1 (Toxic Substance)	[2][14][15]
Packing Group	III	[2][14][15]

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